

# Proper Disposal of Cesamet (Nabilone) in a Laboratory Setting

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## Compound of Interest

Compound Name: **Cesamet**

Cat. No.: **B1212946**

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This document provides essential safety and logistical information for the proper disposal of **Cesamet** (nabilone), a DEA Schedule II controlled substance. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and compliance with federal regulations.

**Cesamet**, a synthetic cannabinoid, requires strict adherence to disposal protocols to prevent diversion and environmental contamination.[\[1\]](#)[\[2\]](#) As a Schedule II substance, it is characterized by a high potential for abuse, which necessitates rigorous tracking and documented disposal procedures.[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Categorization of Cesamet Waste

Proper disposal begins with the correct categorization of the waste. **Cesamet** waste in a laboratory setting is typically classified into two main categories:

Waste Category	Description	Examples
Inventory	Unused, expired, or unwanted Cesamet in its original or compounded form. <sup>[3]</sup> This includes bulk containers and any recoverable quantity of the substance. <sup>[4]</sup>	Expired Cesamet capsules, unused vials of nabilone powder, or damaged containers with recoverable contents. <sup>[4][5]</sup>
Wastage	Residual amounts of Cesamet that are not fully used during experimental procedures and are considered non-recoverable. <sup>[3][4]</sup>	Trace amounts remaining in a syringe after injection, or residual nabilone in a weighing boat that cannot be recovered. <sup>[4]</sup>

## Disposal Protocol for Cesamet Inventory

The disposal of **Cesamet** inventory must render the drug "non-retrievable," meaning it is permanently altered and cannot be practically recovered or reused.<sup>[3]</sup> The primary and most compliant method for this is through a DEA-registered reverse distributor.<sup>[4][6]</sup>

### Step-by-Step Disposal Procedure for Inventory:

- Segregation and Labeling:
  - Clearly label any expired or unwanted **Cesamet** containers with "EXPIRED - DO NOT USE" or "FOR DISPOSAL."<sup>[4]</sup>
  - Segregate these containers from the active stock within a secure, locked storage location as required for Schedule II substances.<sup>[4]</sup>
- Contact Environmental Health & Safety (EHS):
  - Notify your institution's EHS or equivalent department to arrange for the disposal of controlled substances.<sup>[5][7]</sup> They will typically have a contract with a DEA-approved reverse distributor.<sup>[4]</sup>
- Documentation - DEA Form 222:

- The transfer of Schedule II substances like **Cesamet** to a reverse distributor requires the completion of a DEA Form 222.[4][6] The reverse distributor will typically issue this form to the registrant.[3]
- Chain of Custody:
  - Upon pickup by the reverse distributor or EHS, sign the provided chain of custody form.[4]
  - Retain a copy of this form for your records. This documentation is crucial for regulatory compliance and must be kept for at least two years.[6]

Unacceptable Disposal Methods for Inventory: Disposing of **Cesamet** inventory in the following ways is strictly prohibited:

- In regular trash or laboratory waste containers.[8]
- Down the sink or in any water system.[4][8]
- In sharps containers.[4][8]
- Using cat litter or coffee grounds for bulk disposal without a chemical deactivation agent.[4]

## Disposal Protocol for Cesamet Wastage

For small, non-recoverable amounts of **Cesamet** wastage, the disposal process is different but still requires careful documentation and rendering the substance non-retrievable.[4]

Step-by-Step Disposal Procedure for Wastage:

- Witnessed Destruction:
  - The destruction of **Cesamet** wastage must be witnessed by at least two authorized personnel.[4] The registrant or a duly authorized agent should be one of the witnesses.
- Rendering Non-Retrieval:
  - Use a commercially available chemical digestion system, such as Rx Destroyer™, to render the wastage non-retrievable.[4][9] These systems contain activated carbon or other

chemicals that denature the drug.

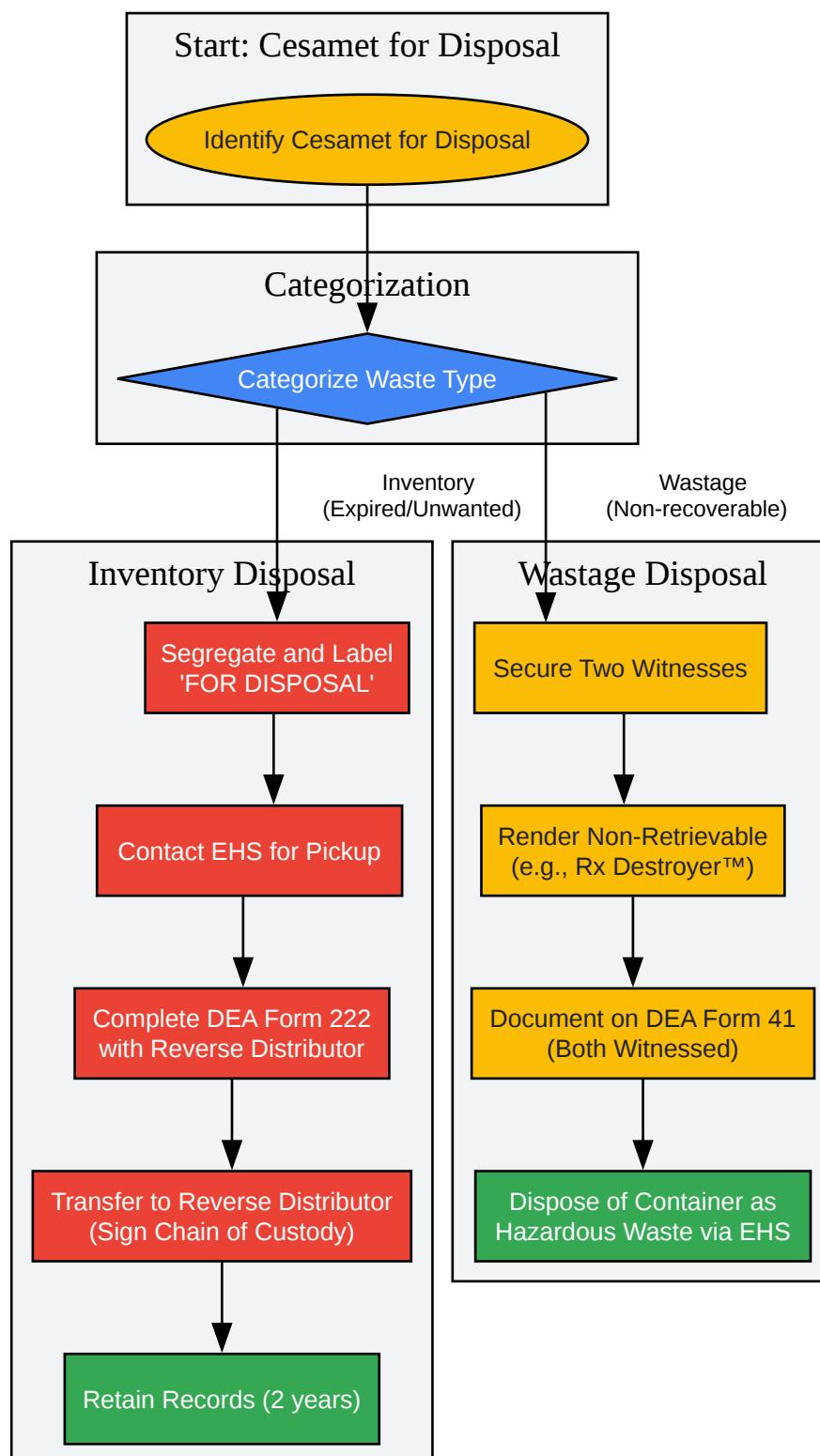
- Follow the manufacturer's instructions for the specific deactivation product. This typically involves adding the wastage to the container and agitating it.[4]
- Documentation - DEA Form 41:
  - Record the amount of wasted **Cesamet** on a DEA Form 41, "Registrants Inventory of Drugs Surrendered." [4] This form documents the destruction of controlled substances.
  - Both the individual performing the disposal and the witness must sign the form.
- Final Disposal:
  - Once the contents of the chemical deactivation container are solidified (if applicable), the container can typically be disposed of as hazardous waste through your institution's EHS program.[4]

Unacceptable Disposal Methods for Wastage:

- Disposing of wastage directly into animals, sharps containers, or onto blue pads is not permitted.[4]

## Visual Workflow for Cesamet Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Cesamet**.

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